

# 2,2,4-Trimethyl-1,3-pentanediol diisobutyrate chemical properties

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## Compound of Interest

Compound Name: 2,2,4-Trimethyl-1,3-pentanediol  
diisobutyrate

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An In-Depth Technical Guide to the Chemical Properties of **2,2,4-Trimethyl-1,3-pentanediol diisobutyrate** (TXIB)

Prepared by a Senior Application Scientist

## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,2,4-Trimethyl-1,3-pentanediol diisobutyrate** (TXIB), a high-performance, non-phthalate plasticizer and coalescing agent. With CAS Registry Number 6846-50-0, TXIB is distinguished by its exceptionally low viscosity, excellent thermal and hydrolytic stability, and broad compatibility with various polymer systems.[1][2] This document details its molecular structure, physicochemical characteristics, synthesis, analytical methodologies, reactivity, and key performance attributes in industrial applications. The content is tailored for researchers, scientists, and formulation professionals in the polymer, coatings, and drug development industries, offering field-proven insights into its application and behavior.

## Molecular Structure and Identification

**2,2,4-Trimethyl-1,3-pentanediol diisobutyrate** is the di-ester of 2,2,4-trimethyl-1,3-pentanediol and isobutyric acid.[3] Its structure features a highly branched aliphatic backbone, which is fundamental to its physical properties and performance. The steric hindrance provided

by the gem-dimethyl groups and the isopropyl group contributes significantly to its exceptional hydrolytic and thermal stability.

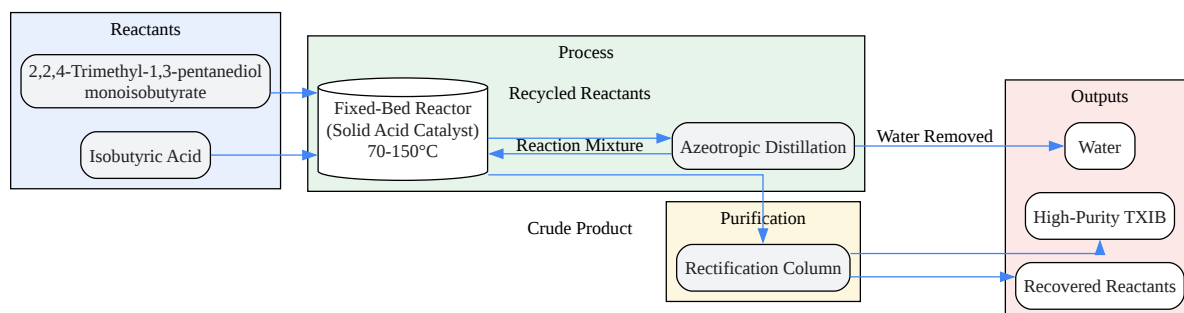
IUPAC Name: [2,2,4-trimethyl-3-(2-methylpropanoyloxy)pentyl] 2-methylpropanoate[4]

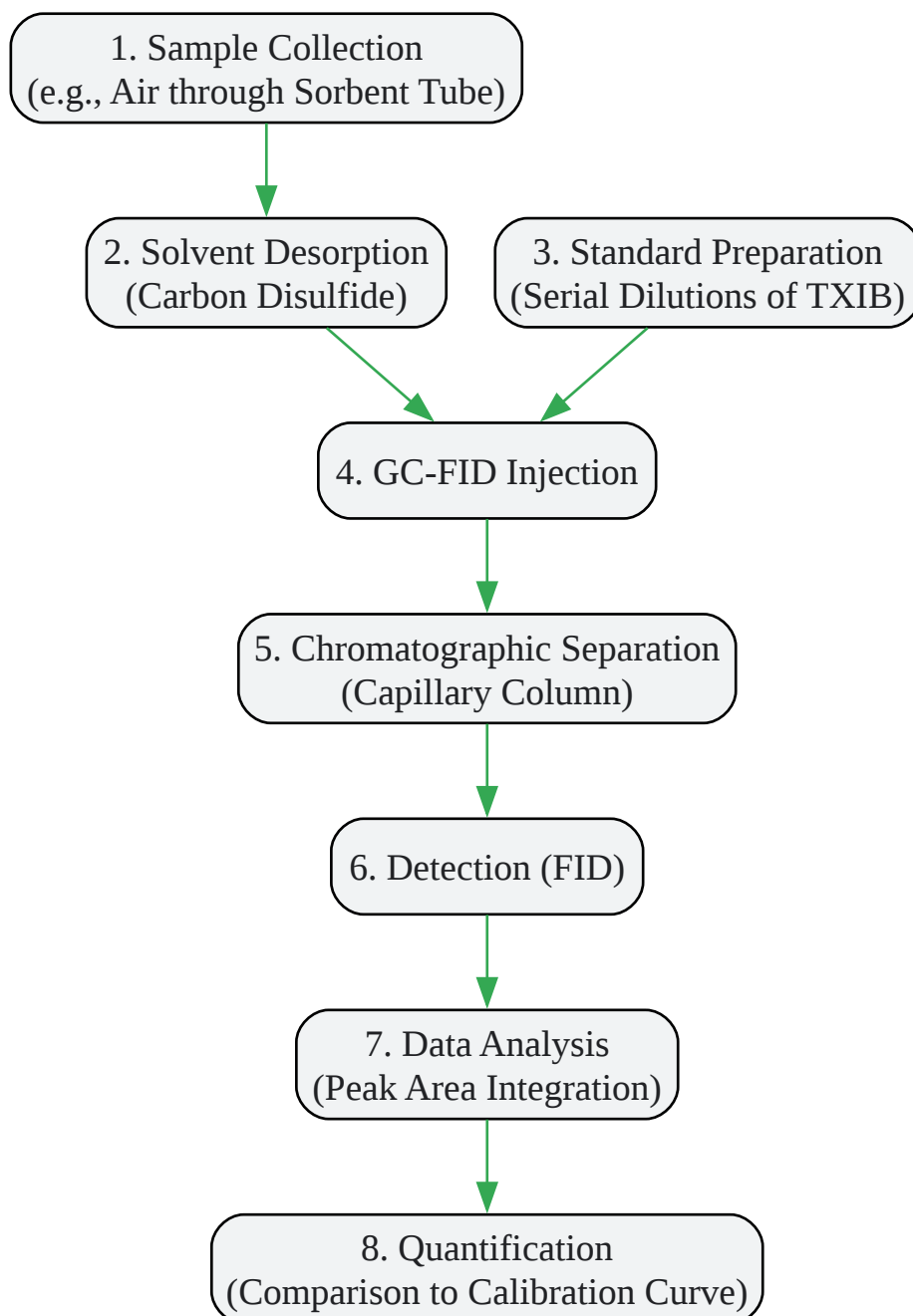
CAS Registry Number: 6846-50-0[4][5] Molecular Formula:  $C_{16}H_{30}O_4$ [4][5][6]

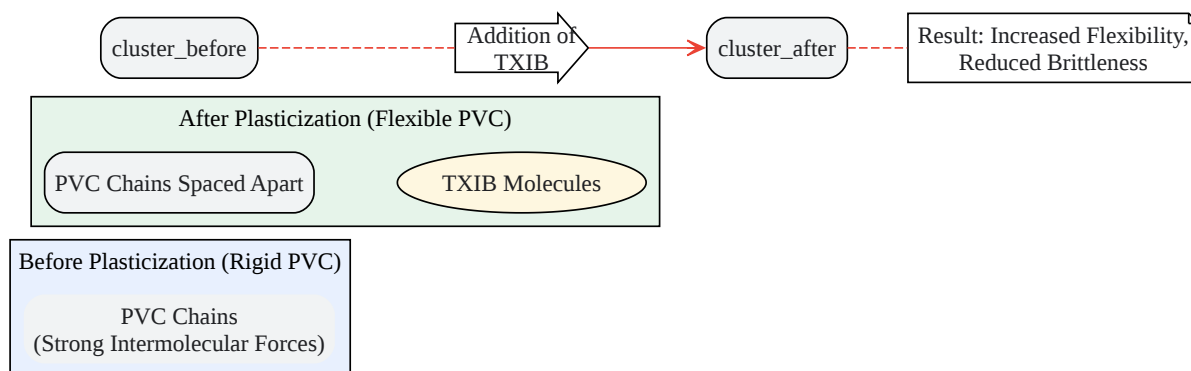
Molecular Weight: 286.41 g/mol [4][5][7]

Synonyms: TXIB, Kodaflex TXIB, Isobutyric acid, 1-isopropyl-2,2-dimethyltrimethylene ester.[5]

[8]







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